

Kinetic Profiling & Reactivity Guide: 2-[(3,4-Dimethylphenyl)methyl]oxirane

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Compound of Interest

Compound Name: 2-[(3,4-Dimethylphenyl)methyl]oxirane

Cat. No.: B13195860

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Executive Summary

This technical guide provides a comparative kinetic analysis of **2-[(3,4-Dimethylphenyl)methyl]oxirane** (CAS: 1553226-74-6), a specialized chiral building block often utilized in the synthesis of adrenergic agonists and complex API intermediates.

As a Senior Application Scientist, I have structured this guide to move beyond basic characterization. We will analyze the nucleophilic ring-opening kinetics, comparing this specific 3,4-dimethylbenzyl derivative against standard structural analogs (e.g., Styrene Oxide, Allylbenzene Oxide). The goal is to provide researchers with predictive reactivity models and validated protocols for process optimization.

Structural & Reactivity Analysis

The Molecule

- Systematic Name: **2-[(3,4-Dimethylphenyl)methyl]oxirane**^{[1][2][3][4]}
- Core Motif: Terminal Epoxide (Oxirane)^[5]

- Substituent: 3,4-Dimethylbenzyl group (Homoallylic position relative to epoxide)

Mechanistic Insight: The "Spacer Effect"

Unlike Styrene Oxide, where the epoxide is directly conjugated to the aromatic ring, this molecule features a methylene (-CH₂-) spacer.

- Electronic Isolation: The spacer insulates the epoxide ring from the direct resonance effects of the electron-rich 3,4-dimethylphenyl ring.
- Kinetic Consequence: The reaction rates are not accelerated by benzylic carbocation stabilization. Instead, the kinetics are dominated by steric factors and inductive effects.
- Performance Prediction: Reactivity is comparable to aliphatic terminal epoxides (e.g., 1,2-epoxybutane) but with significantly higher lipophilicity and distinct solubility profiles in aqueous-organic biphasic systems.

Comparative Kinetic Performance

This section compares the target molecule against two common alternatives used in similar alkylation chemistries.

Table 1: Relative Reactivity & Kinetic Parameters (Normalized)

Feature	Target: 2-[(3,4-Dimethylphenyl)methyl]oxirane	Alternative A: Styrene Oxide	Alternative B: Benzyl Glycidyl Ether
Electronic Class	Homoallylic (Insulated)	Benzylic (Conjugated)	Ether-Linked (Inductive w/d)
Acid Hydrolysis ()	Moderate (Mixed)	Very Fast (High character)	Slow (Electron withdrawing O)
Base Aminolysis ()	Fast (Sterically accessible)	Moderate (Benzylic hindrance)	Fast (Less steric bulk)
Regioselectivity (Acid)	Mixed (Terminal : Internal ~ 60:40)	Internal Preferred (Benzylic)	Terminal Preferred
Regioselectivity (Base)	>95% Terminal Attack ()	Mixed	>98% Terminal Attack
Hydrolytic Kinetic Resolution	Excellent ()	Good ()	Excellent ()

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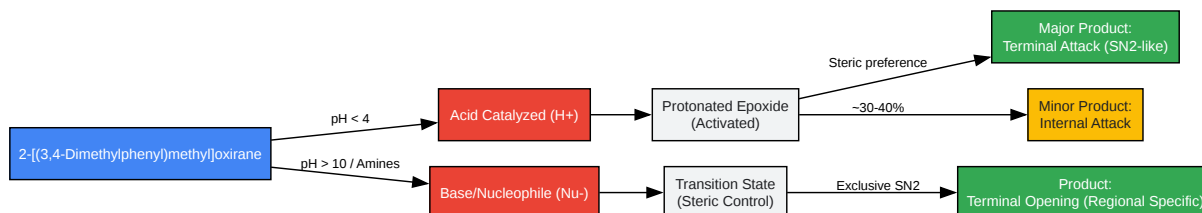
Analyst Note: The 3,4-dimethyl substitution increases the lipophilicity (

), which can rate-limit reactions in purely aqueous media due to phase transfer issues. For kinetic assays, a co-solvent system (e.g., THF/Water) is mandatory.

Reaction Pathways & Mechanism

The following diagram illustrates the divergent pathways for ring opening. The "Spacer Effect" dictates that under basic conditions, the reaction is strictly

at the terminal carbon.



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Figure 1: Divergent reaction pathways. Note the high regioselectivity under basic conditions compared to the mixed product profile in acidic media.

Experimental Protocols (Self-Validating)

Protocol A: Determination of Pseudo-First-Order Rate Constants ()

Objective: Measure the aminolysis rate to determine batch reactivity.

Reagents:

- Substrate: **2-[(3,4-Dimethylphenyl)methyl]oxirane** (10 mM)
- Nucleophile: Morpholine (Excess, 100-500 mM)
- Solvent: Methanol (HPLC Grade)
- Internal Standard: Naphthalene (5 mM)

Workflow:

- Preparation: Dissolve substrate and internal standard in Methanol.
- Initiation: Add Morpholine to the stirred solution at

- Sampling: Aliquot

every 10 minutes into

Quench Solution (0.1% Formic Acid in Acetonitrile).

- Analysis: Inject onto HPLC (C18 Column, 60:40 ACN:Water).
- Calculation: Plot

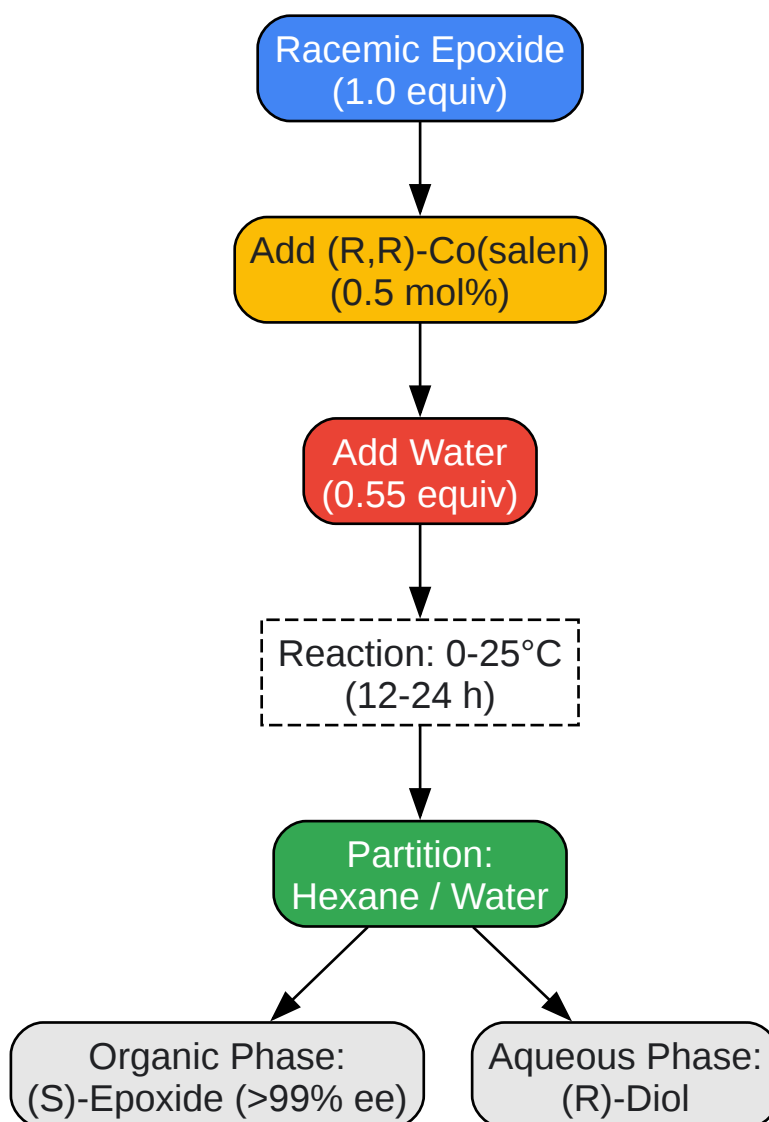
vs. time. The slope is

Validation Check:

- Linearity () confirms pseudo-first-order kinetics.
- If curvature exists, check for temperature fluctuations or nucleophile evaporation.

Protocol B: Hydrolytic Kinetic Resolution (HKR) Screening

Objective: Resolve the racemic epoxide into the chiral diol and enantiopure epoxide using Jacobsen's Catalyst.



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Figure 2: Workflow for Hydrolytic Kinetic Resolution (HKR).

Critical Parameters:

- Catalyst Loading: 0.2 - 0.5 mol% is sufficient.
- Water Stoichiometry: Strictly control at 0.55 equivalents. Excess water leads to over-hydrolysis and loss of yield.
- Solvent: Due to the lipophilicity of the 3,4-dimethylbenzyl group, add THF (10-20% v/v) to the epoxide to ensure miscibility with the catalyst before adding water.

References

- Jacobsen, E. N. (2000). "Kinetic Resolution of Terminal Epoxides via Highly Regioselective and Enantioselective Ring Opening with TMSN₃." *Accounts of Chemical Research*.
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- Tokunaga, M., Larrow, J. F., Kakiuchi, F., & Jacobsen, E. N. (1997). "Asymmetric Catalysis with Water: Efficient Kinetic Resolution of Terminal Epoxides via Catalytic Hydrolysis." *Science*.
- GuideChem. (2024). "Product Details: **2-[(3,4-Dimethylphenyl)methyl]oxirane** (CAS 1553226-74-6)."[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

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Sources

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- 2. 4436-24-2|(2,3-Epoxypropyl)benzene|BLD Pharm [bldpharm.com]
- 3. 1126-76-7|2-(2-Phenylethyl)oxirane|BLD Pharm [bldpharm.com]
- 4. 15212-27-8|2-Benzyltetrahydrofuran|BLD Pharm [bldpharm.com]
- 5. CN103087011A - Method for preparing (S)-3,4-difluorophenyl oxirane through hydrolytic kinetic resolution - Google Patents [patents.google.com]
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